

An In-depth Technical Guide to the Physical Properties of Guaiacol Benzoate

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Compound of Interest

Compound Name: 2-Methoxyphenyl benzoate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Guaiacol benzoate, also known as **2-methoxyphenyl benzoate**, is an organic compound with the chemical formula $C_{14}H_{12}O_3$. It is an ester of guaiacol and benzoic acid. This document provides a comprehensive overview of the known physical and chemical properties of guaiacol benzoate, detailed experimental protocols for their determination, and a summary of its synthesis. This guide is intended to be a valuable resource for researchers and professionals in the fields of chemistry and drug development.

Chemical Structure and Identifiers

Property	Value
Chemical Name	2-methoxyphenyl benzoate
Synonyms	Guaiacol benzoate, Benzoic acid, 2-methoxyphenyl ester
Molecular Formula	$C_{14}H_{12}O_3$
Molecular Weight	228.24 g/mol
CAS Number	531-37-3[1]

Physical Properties

A summary of the key physical properties of guaiacol benzoate is presented in the table below.

Property	Value	Source
Melting Point	59-61 °C	Not explicitly cited
Boiling Point	390.3 °C (estimated)	Not explicitly cited
Appearance	White crystalline solid	Not explicitly cited
Solubility	Soluble in ethanol, DMSO. Sparingly soluble in water. [2]	
LogP	3.06	[1]

Experimental Protocols

Synthesis of Guaiacol Benzoate via Schotten-Baumann Reaction

The synthesis of guaiacol benzoate can be achieved through the Schotten-Baumann reaction, which involves the acylation of guaiacol with benzoyl chloride in the presence of a base.

Materials:

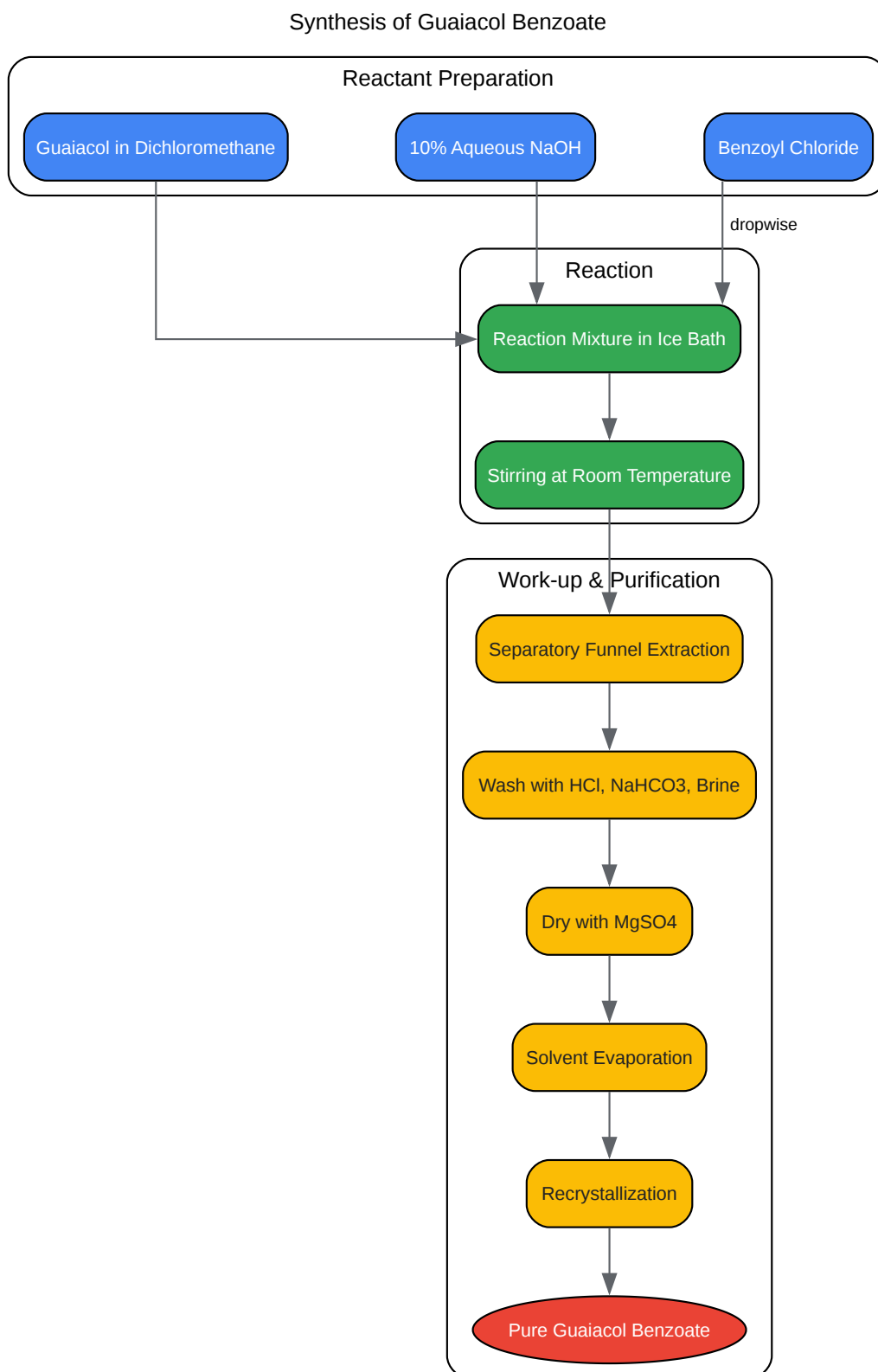
- Guaiacol (2-methoxyphenol)
- Benzoyl chloride
- 10% aqueous sodium hydroxide (NaOH) solution
- Dichloromethane (CH₂Cl₂)
- Anhydrous magnesium sulfate (MgSO₄)
- Round-bottom flask
- Separatory funnel

- Stir plate and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve guaiacol in dichloromethane.
- Cool the solution in an ice bath.
- Slowly add 10% aqueous sodium hydroxide solution to the flask while stirring.
- Add benzoyl chloride dropwise to the stirring mixture.
- Allow the reaction to proceed at room temperature for 1-2 hours with continuous stirring.
- Transfer the reaction mixture to a separatory funnel.
- Separate the organic layer and wash it sequentially with 5% aqueous HCl, saturated aqueous NaHCO_3 , and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to obtain the crude guaiacol benzoate.
- The crude product can be purified by recrystallization from a suitable solvent such as ethanol.

Workflow Diagram for Synthesis:



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Caption: Workflow for the synthesis of guaiacol benzoate.

Determination of Melting Point

Apparatus:

- Melting point apparatus (e.g., digital melting point device)
- Capillary tubes

Procedure:

- Ensure the guaiacol benzoate sample is dry and finely powdered.
- Pack a small amount of the sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of 10-20 °C/min initially.
- Observe the sample closely. When the first signs of melting are observed, note the temperature.
- Continue heating and record the temperature at which the last solid melts.
- The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.
- For a more accurate determination, repeat the measurement with a slower heating rate (1-2 °C/min) near the expected melting point.

Determination of Solubility

Materials:

- Guaiacol benzoate
- Solvents of interest (e.g., water, ethanol, DMSO)
- Vials or test tubes

- Vortex mixer
- Water bath or incubator

Procedure:

- Weigh a specific amount of guaiacol benzoate (e.g., 10 mg) and place it into a vial.
- Add a small, measured volume of the solvent (e.g., 1 mL) to the vial.
- Vortex the mixture vigorously for 1-2 minutes at room temperature.
- Visually inspect the solution for any undissolved solid.
- If the solid dissolves completely, the substance is soluble at that concentration.
- If the solid does not dissolve, the mixture can be gently heated (e.g., in a 37°C water bath) for a short period to assess temperature effects on solubility.
- If the solid remains undissolved, the substance is considered sparingly soluble or insoluble in that solvent at the tested concentration.
- The solubility can be quantified by preparing a saturated solution, filtering the undissolved solid, and determining the concentration of the solute in the filtrate using a suitable analytical method (e.g., UV-Vis spectroscopy or HPLC).

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (400 MHz, CDCl_3): The proton NMR spectrum of guaiacol benzoate would be expected to show signals corresponding to the aromatic protons of both the guaiacyl and benzoyl moieties, as well as the methoxy group protons.

^{13}C NMR (100 MHz, CDCl_3): The carbon NMR spectrum would display distinct signals for the carbonyl carbon of the ester, the aromatic carbons, and the methoxy carbon.[3]

Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of guaiacol benzoate is expected to exhibit characteristic absorption bands for the C=O stretching of the ester group (around 1730 cm^{-1}), C-O stretching vibrations, and aromatic C-H and C=C stretching vibrations.[4][5]

Mass Spectrometry (MS)

The mass spectrum of guaiacol benzoate would show a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns for benzoate esters include the loss of the alkoxy group and the formation of the benzoyl cation (m/z 105).[6][7]

Potential Biological Activity

While specific signaling pathways for guaiacol benzoate are not well-documented, related compounds like guaiacol have been studied for their biological activities. Guaiacol itself is known to be a precursor in the synthesis of various flavorants and has been investigated for its potential as an expectorant, antiseptic, and local anesthetic.[8][9] Further research is needed to elucidate the specific biological roles and mechanisms of action of guaiacol benzoate.

Conclusion

This technical guide provides a summary of the known physical properties of guaiacol benzoate and outlines experimental protocols for their determination. The synthesis via the Schotten-Baumann reaction is a standard method for its preparation. While some spectroscopic data is available, further experimental work is required to fully characterize its properties, including a detailed analysis of its crystal structure and a comprehensive investigation into its biological activities and potential signaling pathways. This information will be crucial for its future applications in research and drug development.

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